

PBRM1 as a Therapeutic Target in Oncology: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Pbrm1-BD2-IN-6*

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Introduction to PBRM1

Polybromo-1 (PBRM1), also known as BAF180, is a critical tumor suppressor protein and a defining subunit of the Polybromo-associated BRG1-associated factor (PBAF) chromatin remodeling complex.^{[1][2]} The PBAF complex is a specific form of the larger SWI/SNF (Switch/Sucrose Non-Fermentable) family of ATP-dependent chromatin remodelers, which play a fundamental role in regulating gene expression by altering the structure of chromatin.^[3] PBRM1 contains six bromodomains that recognize acetylated lysine residues on histones, enabling the PBAF complex to be recruited to specific genomic locations.^{[3][4]} Through its role in the PBAF complex, PBRM1 is involved in a multitude of cellular processes, including transcription, DNA repair, cell cycle control, and the maintenance of genomic stability.^{[5][6]}

Mutations in PBRM1 are frequently observed in a variety of human cancers, with a particularly high incidence in clear cell renal cell carcinoma (ccRCC), where it is the second most commonly mutated gene after von Hippel-Lindau (VHL).^{[7][8]} The majority of these mutations are inactivating, leading to a loss of PBRM1 function and subsequent dysregulation of the cellular processes it governs.^[9] This high frequency of inactivation underscores its importance in tumor suppression and has positioned PBRM1 as a compelling target for the development of novel cancer therapies.

The Role of PBRM1 in Oncology

PBRM1 functions as a bona fide tumor suppressor, and its loss is a key event in the development and progression of several cancers. Inactivating mutations of PBRM1 have been

identified in a range of malignancies, with the highest frequency observed in clear cell renal cell carcinoma.

PBRM1 Mutation Frequencies in Various Cancers

Cancer Type	PBRM1 Mutation Frequency	Reference(s)
Clear Cell Renal Cell Carcinoma (ccRCC)	28% - 55%	[4]
Chordomas	11% - 59%	[4]
Cholangiocarcinomas	12% - 23%	[4]
Mesotheliomas	7% - 20%	[4]
Endometrial Carcinomas	12%	[4]
Bladder Urothelial Carcinoma	9%	[8]
Pancreatic Ductal Adenocarcinoma	10%	[8]
Gallbladder Carcinoma	25%	[8]
Gastric Adenocarcinoma	7%	[8]
Non-Small Cell Lung Cancer (NSCLC)	3%	[4]

Tumor Suppressor Functions of PBRM1

The tumor suppressor functions of PBRM1 are multifaceted and stem from its central role in chromatin remodeling. Key functions include:

- **Genomic Stability:** PBRM1 is crucial for maintaining centromeric cohesion during mitosis and facilitating replication re-priming after replication fork stalling.[4] Its loss leads to increased DNA damage, replication stress, and genomic instability.[10]
- **Cell Cycle Regulation:** PBRM1 is involved in the transcriptional regulation of key cell cycle inhibitors, such as p21.[8] Loss of PBRM1 can lead to dysregulation of the cell cycle,

promoting uncontrolled cell proliferation.[9][11]

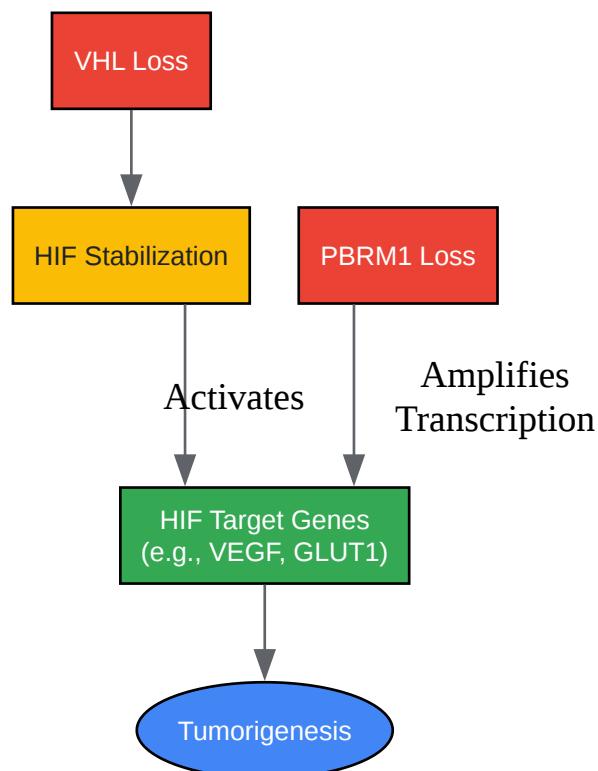
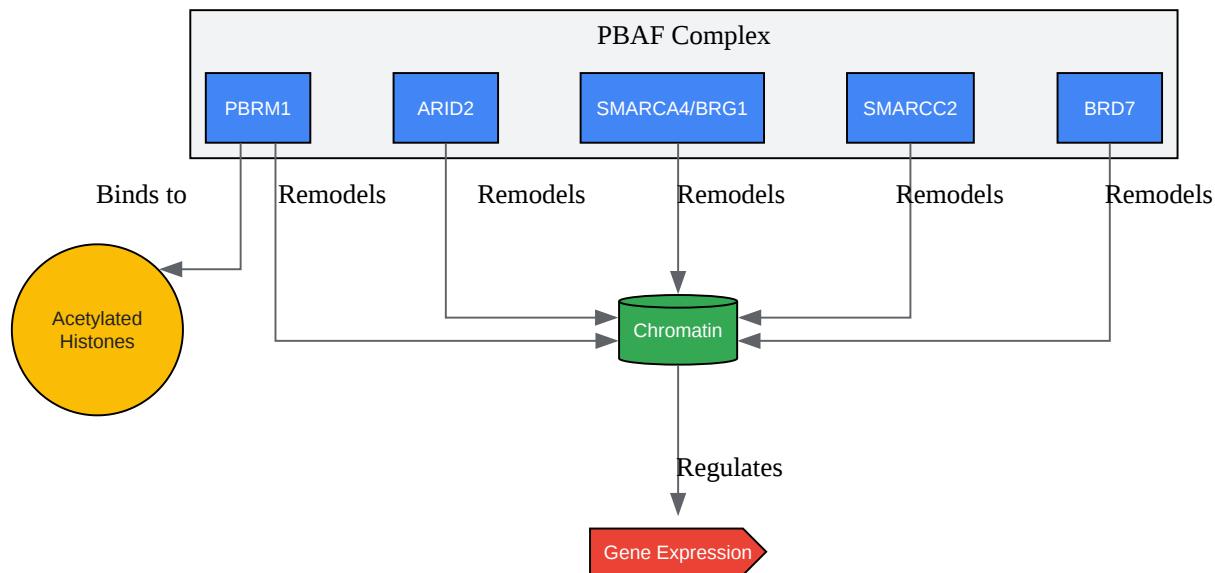
- DNA Damage Response (DDR): PBRM1 participates in the ATM-dependent DNA repair pathway and transcriptional silencing at DNA double-strand breaks.[4][12]
- Regulation of Gene Expression: PBRM1, as part of the PBAF complex, regulates the expression of genes involved in various cellular processes, including cell adhesion and metabolism.[13]
- Modulation of the Tumor Microenvironment: PBRM1 influences the anti-tumor immune response.[4] Its deficiency has been associated with an improved response to immunotherapy in some cancers.[14]

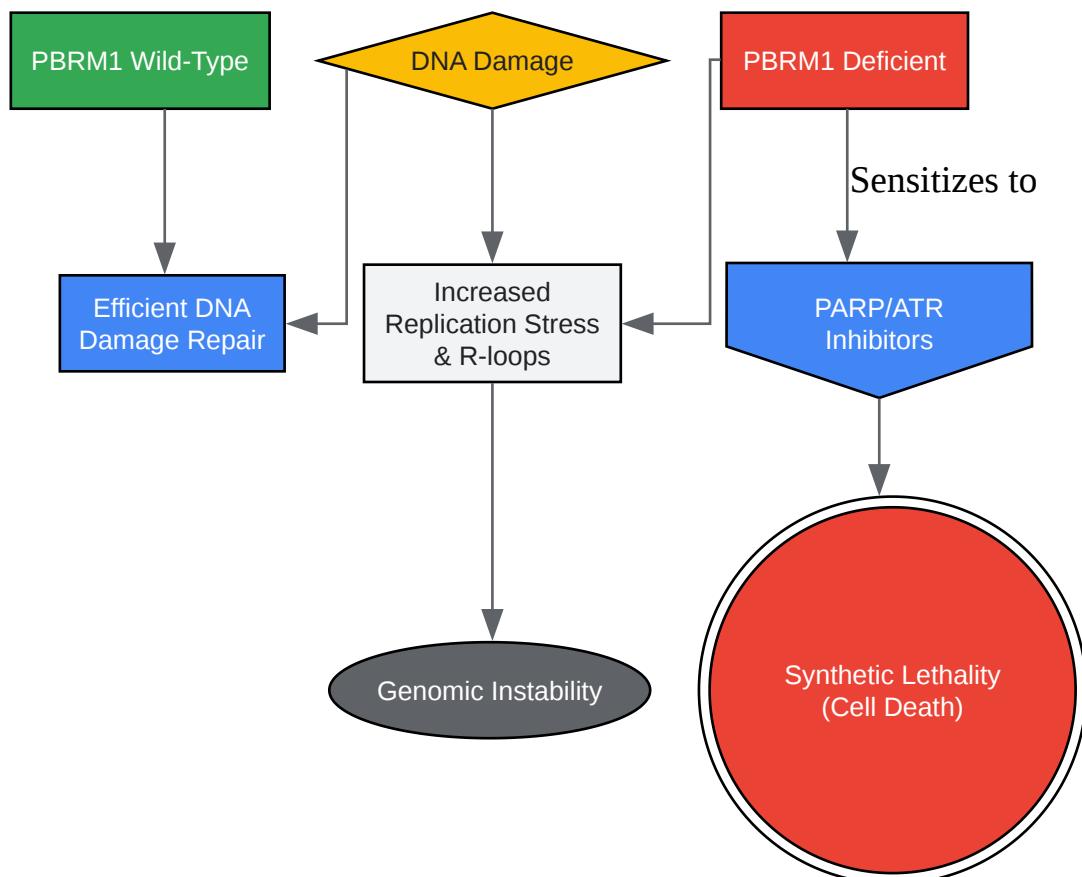
Signaling Pathways Involving PBRM1

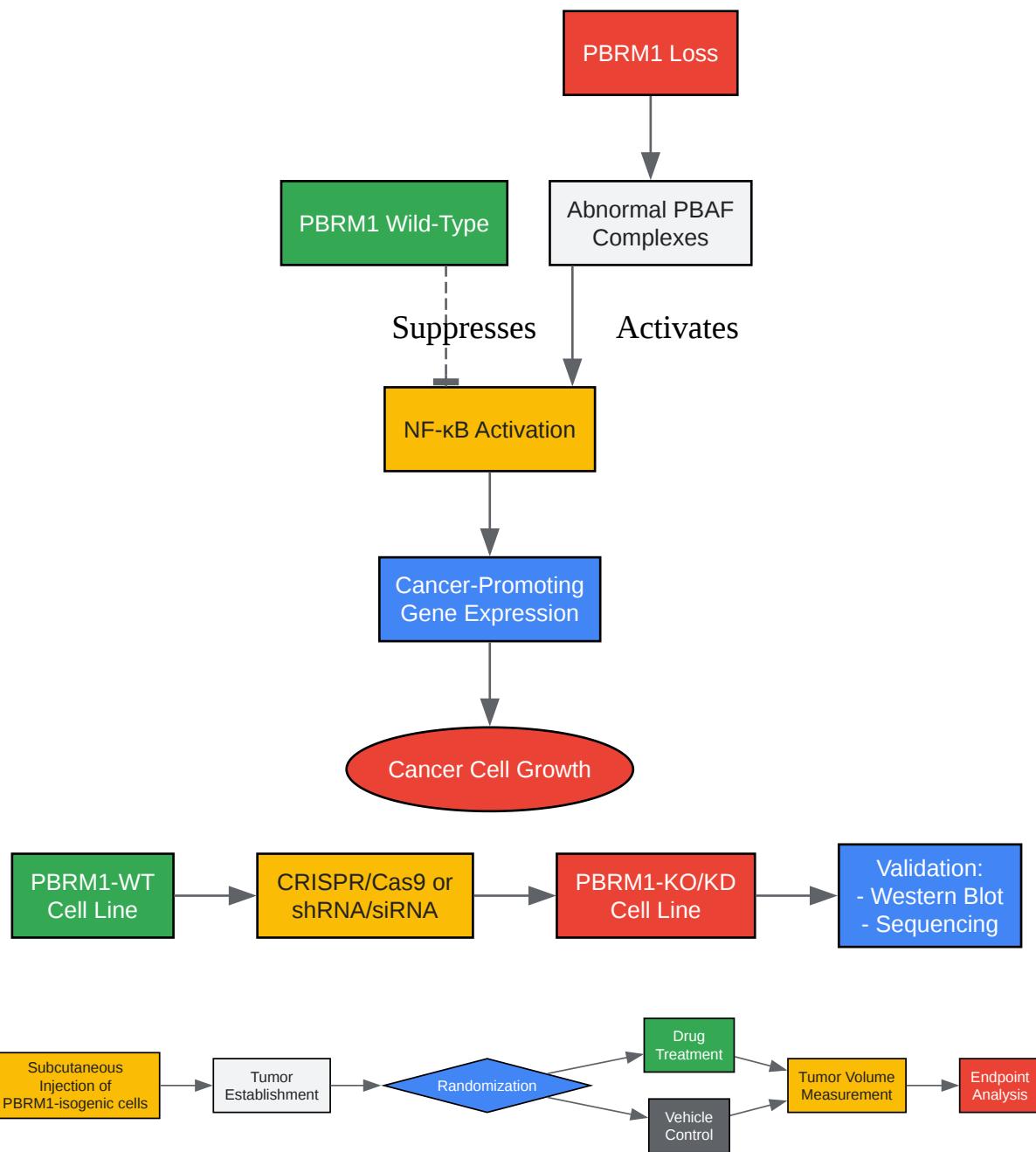
PBRM1 is a key player in several signaling pathways that are critical for normal cellular function and are often dysregulated in cancer.

PBRM1 in the SWI/SNF Chromatin Remodeling Pathway

PBRM1 is an integral component of the PBAF form of the SWI/SNF complex. This complex utilizes the energy from ATP hydrolysis to remodel chromatin, thereby influencing gene expression. The bromodomains of PBRM1 are crucial for targeting the complex to acetylated histones.







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